

# Thermodynamic Properties and Enthalpy of Formation of Benzoyl Iodide: A Technical Guide

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## Compound of Interest

Compound Name: Benzoyl iodide

Cat. No.: B15495994

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **benzoyl iodide**, with a particular focus on its standard enthalpy of formation. The information presented herein is compiled from established thermochemical studies and is intended to serve as a valuable resource for professionals in research, chemical sciences, and drug development.

## Core Thermodynamic Data

The thermodynamic properties of **benzoyl iodide** have been determined through various experimental techniques. The key data are summarized in the table below, providing a consolidated view for easy reference and comparison.

Thermodynamic Property	Value	Phase	Method	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	$11 \pm 4.2$ kJ/mol	Gas	Equilibrium Study (Eqk)	Solly and Benson, 1971
$10 \pm 6.3$ kJ/mol	Gas	From Liquid Phase Data (Cm)	Carson, Pritchard, et al., 1950; Cox and Pilcher, 1970	
$-51.51 \pm 0.42$ kJ/mol	Liquid	Hydrolysis Calorimetry (Cm)	Carson, Pritchard, et al., 1950; Cox and Pilcher, 1970	
Enthalpy of Vaporization ( $\Delta_{vap} H^\circ$ )	$61.9 \pm 6.3$ kJ/mol	-	Calculated	Carson, Pritchard, et al., 1950; Cox and Pilcher, 1970
Melting Point (Tfus)	276 K (3 °C)	-	Not Specified	Buckingham and Donaghy, 1982; Kizhner, 1909

## Experimental Determination of Enthalpy of Formation

The standard enthalpy of formation of **benzoyl iodide** has been determined primarily through two distinct experimental methodologies: hydrolysis calorimetry and gas-phase equilibrium studies.

### Hydrolysis Calorimetry

The determination of the enthalpy of formation of liquid **benzoyl iodide** was achieved by measuring the heat of its hydrolysis reaction. This method, detailed by Carson, Pritchard, and

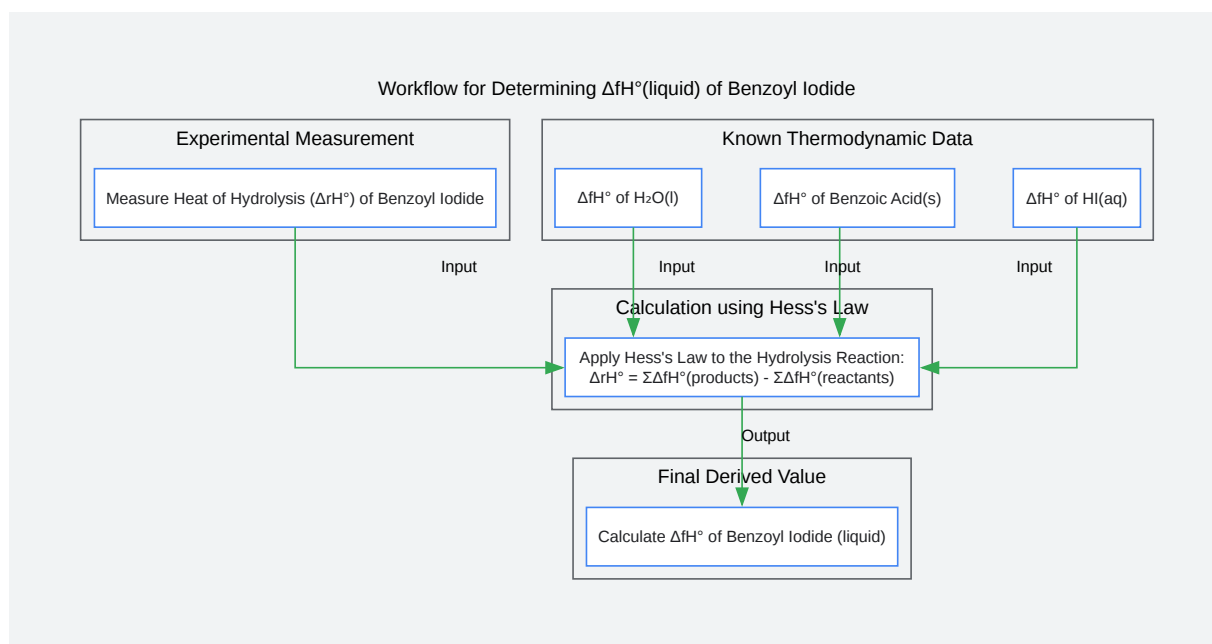
Skinner in 1950, involves reacting a precisely known quantity of **benzoyl iodide** with a suitable solvent and measuring the heat evolved in a calorimeter.

#### Experimental Protocol:

- Apparatus: A sophisticated calorimeter is employed, designed to measure the heat of rapid chemical reactions with high precision. The reaction vessel is typically submerged in a well-stirred water bath to ensure accurate temperature measurements.
- Reactants:
  - **Benzoyl iodide**: A highly purified sample of **benzoyl iodide** is prepared. The original study by Carson, Pritchard, and Skinner involved the reaction of benzoyl chloride with anhydrous sodium iodide. The resulting **benzoyl iodide** was then purified by vacuum distillation.
  - Solvent: A solvent mixture, such as aqueous acetone, is used to facilitate the hydrolysis reaction.
- Procedure:
  - A sealed, thin-walled glass ampoule containing a known mass of purified **benzoyl iodide** is placed inside the calorimeter, which is filled with the solvent.
  - The system is allowed to reach thermal equilibrium.
  - The ampoule is then broken, initiating the rapid and complete hydrolysis of **benzoyl iodide**.
  - The temperature change of the calorimeter and its contents is meticulously recorded until thermal equilibrium is re-established.
  - The calorimeter is calibrated by introducing a known amount of electrical energy and measuring the corresponding temperature rise.
- Data Analysis: The heat of hydrolysis is calculated from the observed temperature change and the heat capacity of the calorimeter. This value is then used in a thermochemical cycle

(Hess's Law) to derive the standard enthalpy of formation of liquid **benzoyl iodide**.

The logical workflow for determining the standard enthalpy of formation from the enthalpy of hydrolysis is illustrated in the diagram below.



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Caption: Workflow for Determining the Enthalpy of Formation from Hydrolysis Data.

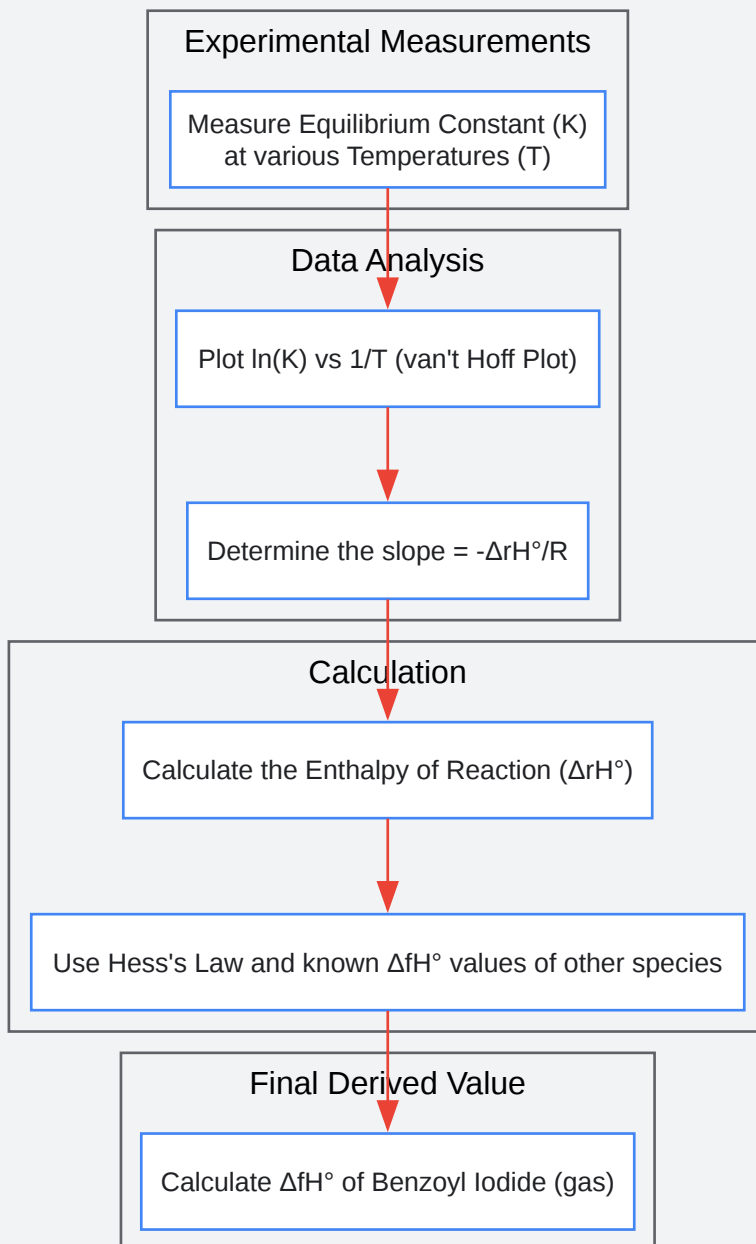
## Gas-Phase Equilibrium Study

The enthalpy of formation of gaseous **benzoyl iodide** was determined by Solly and Benson in 1971 through the study of a gas-phase equilibrium. This method involves measuring the equilibrium constant of a reversible reaction at different temperatures.

### Experimental Protocol:

- **Reaction:** The study focused on the reversible reaction between benzaldehyde and iodine to form **benzoyl iodide** and hydrogen iodide:  $\text{C}_6\text{H}_5\text{CHO}(\text{g}) + \text{I}_2(\text{g}) \rightleftharpoons \text{C}_6\text{H}_5\text{COI}(\text{g}) + \text{HI}(\text{g})$
- **Apparatus:** The experiments were likely conducted in a closed, temperature-controlled reaction vessel connected to a spectrophotometer.
- **Procedure:**
  - Known initial concentrations of benzaldehyde and iodine are introduced into the reaction vessel.
  - The mixture is heated to a specific temperature and allowed to reach equilibrium.
  - The concentrations of the reactants and products at equilibrium are determined, often using spectrophotometry to measure the concentration of a colored species like iodine.
  - This procedure is repeated at several different temperatures.
- **Data Analysis:** The equilibrium constant (K) is calculated for each temperature. According to the van't Hoff equation, a plot of  $\ln(K)$  versus  $1/T$  yields a straight line with a slope equal to  $-\Delta_r H^\circ/R$ , where  $\Delta_r H^\circ$  is the standard enthalpy change of the reaction and R is the gas constant. Once  $\Delta_r H^\circ$  is determined, the standard enthalpy of formation of gaseous **benzoyl iodide** can be calculated using the known standard enthalpies of formation of the other reactants and products.

The relationship between the experimental measurements and the final thermodynamic property is depicted in the following diagram.

Determination of  $\Delta_f H^\circ(\text{gas})$  via Gas-Phase Equilibrium[Click to download full resolution via product page](#)

Caption: Deriving the Gaseous Enthalpy of Formation from Equilibrium Constants.

## Conclusion

The thermodynamic properties of **benzoyl iodide**, particularly its enthalpy of formation, are well-established through classic calorimetric and equilibrium studies. The data presented in this guide provide a reliable foundation for further research and applications in areas such as chemical synthesis, reaction mechanism studies, and computational chemistry. The detailed experimental protocols offer insight into the rigorous methods employed to obtain these fundamental thermodynamic values.

- To cite this document: BenchChem. [Thermodynamic Properties and Enthalpy of Formation of Benzoyl Iodide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15495994#thermodynamic-properties-and-enthalpy-of-formation-of-benzoyl-iodide\]](https://www.benchchem.com/product/b15495994#thermodynamic-properties-and-enthalpy-of-formation-of-benzoyl-iodide)

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